

Application Notes and Protocols for Preclinical Efficacy Testing of PXL065

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Compound of Interest

Compound Name: 5-(4-(2-(5-Ethylpyridin-2-yl)ethoxy-d4)benzylidene)thiazolidine-2,4-dione

Cat. No.: B15142927

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Introduction: PXL065 - A Novel Approach to Treating Metabolic and Neurodegenerative Diseases

PXL065 is a novel, clinical-stage drug candidate, the deuterium-stabilized (R)-enantiomer of pioglitazone, designed for the treatment of nonalcoholic steatohepatitis (NASH), now more broadly termed metabolic dysfunction-associated steatohepatitis (MASH), and X-linked adrenoleukodystrophy (X-ALD). Pioglitazone, a racemic mixture of (R) and (S) enantiomers, is an effective treatment for NASH but is associated with side effects such as weight gain and edema, which are primarily mediated by the peroxisome proliferator-activated receptor gamma (PPAR γ) agonism of the (S)-enantiomer. PXL065 has been engineered to minimize PPAR γ activity while retaining the therapeutic benefits of pioglitazone, which are attributed to non-genomic pathways, including the inhibition of the mitochondrial pyruvate carrier (MPC).

Preclinical studies have demonstrated that PXL065 is effective in reducing hepatic steatosis, inflammation, and fibrosis in animal models of NASH. Furthermore, PXL065 has shown promise in preclinical models of X-ALD by normalizing very-long-chain fatty acid (VLCFA) levels and improving neurological function. These application notes provide detailed protocols

for researchers to conduct preclinical efficacy studies of PXL065 in validated animal models of NASH and X-ALD.

Scientific Rationale for Animal Model Selection

The choice of an appropriate animal model is critical for the successful preclinical evaluation of a therapeutic candidate. The models detailed below have been selected based on their ability to recapitulate key pathophysiological features of human NASH and X-ALD, and their proven utility in testing the efficacy of PXL065 and related compounds.

- For NASH/MASH: Diet-induced models are favored as they mimic the metabolic insults that drive the disease in humans. The Methionine and Choline Deficient (MCD) diet and the Choline-Deficient, L-Amino Acid-defined, High-Fat Diet (CDAHFD) are well-established models that induce key histological features of NASH, including steatosis, inflammation, and fibrosis.
- For X-linked Adrenoleukodystrophy: The Abcd1 knockout mouse is the gold-standard model for X-ALD. This genetic model replicates the core biochemical defect of the human disease—the inability to transport VLCFAs into peroxisomes for degradation, leading to their accumulation in tissues and subsequent pathology.

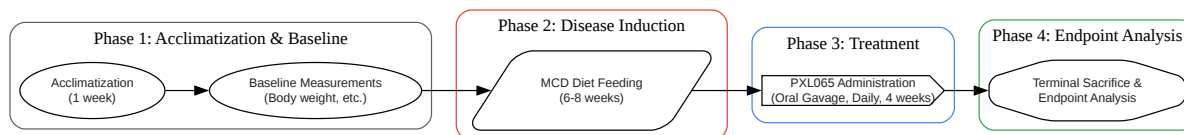
Ethical Considerations in Animal Research

All animal studies must be conducted in accordance with the principles of the 3Rs (Replacement, Reduction, and Refinement) and adhere to institutional and national guidelines for the ethical care and use of laboratory animals. Study protocols should be reviewed and approved by an Institutional Animal Care and Use Committee (IACUC) or equivalent ethics board.

PART 1: Efficacy Testing of PXL065 in a Diet-Induced Mouse Model of NASH

This section provides a protocol for evaluating the efficacy of PXL065 in a mouse model of NASH induced by a Methionine and Choline Deficient (MCD) diet.

Experimental Workflow for NASH Study



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Caption: Workflow for PXL065 efficacy testing in a NASH mouse model.

Detailed Protocol: MCD Diet-Induced NASH Model

1. Animal Husbandry

- Species and Strain: Male C57BL/6J mice are recommended due to their susceptibility to diet-induced NASH.
- Age: 6-8 weeks old at the start of the study.
- Housing: House mice in a controlled environment (12-hour light/dark cycle, $22 \pm 2^{\circ}\text{C}$, $55 \pm 10\%$ humidity) with ad libitum access to food and water.
- Acclimatization: Allow a one-week acclimatization period before the start of the experiment.

2. Disease Induction

- Diet: Provide a Methionine and Choline Deficient (MCD) diet (e.g., A02082002B, Research Diets Inc.) for 6-8 weeks to induce NASH with significant fibrosis. A control group should receive a standard chow diet.
- Monitoring: Monitor body weight and food intake weekly. Mice on an MCD diet typically experience weight loss, which is a known characteristic of this model.

3. PXL065 Formulation and Administration

- **Formulation:** Prepare a suspension of PXL065 in a vehicle of 0.5% (w/v) carboxymethylcellulose (CMC) in sterile water.
- **Dosing:** Administer PXL065 or vehicle control daily via oral gavage for 4 weeks. A typical dose for preclinical studies is 15-30 mg/kg.
- **Groups:**
 - Group 1: Standard Diet + Vehicle
 - Group 2: MCD Diet + Vehicle
 - Group 3: MCD Diet + PXL065 (e.g., 20 mg/kg)
 - (Optional) Group 4: MCD Diet + Pioglitazone (positive control, e.g., 30 mg/kg)

4. Endpoint Analysis (at the end of the treatment period)

- **Blood Collection:** Collect blood via cardiac puncture for serum analysis of liver enzymes (ALT, AST) and lipids.
- **Liver Histology:**
 - Euthanize mice and perfuse the liver with phosphate-buffered saline (PBS).
 - Excise the liver, weigh it, and fix a portion in 10% neutral buffered formalin for 24 hours.
 - Embed the fixed tissue in paraffin and cut 5 µm sections.
 - Perform Hematoxylin and Eosin (H&E) staining to assess steatosis, inflammation, and ballooning.
 - Perform Sirius Red staining to quantify collagen deposition and assess fibrosis.
- **Biochemical Analysis:**
 - Homogenize a portion of the liver tissue.
 - Measure hepatic triglyceride and cholesterol content using commercially available kits.

Data Presentation and Statistical Analysis

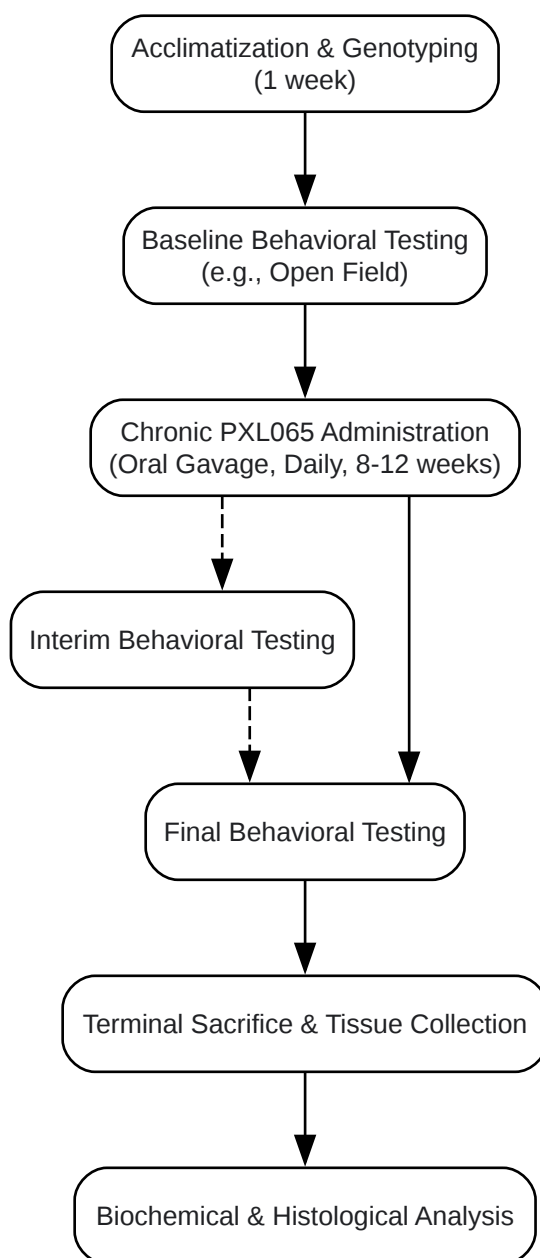
Parameter	Standard Diet + Vehicle	MCD Diet + Vehicle	MCD Diet + PXL065
Body Weight Change (%)			
Liver-to-Body Weight Ratio			
Serum ALT (U/L)			
Serum AST (U/L)			
Hepatic Triglycerides (mg/g)			
Fibrosis (% Sirius Red Area)			

- Statistical Analysis: Use appropriate statistical tests, such as one-way ANOVA followed by a post-hoc test (e.g., Dunnett's or Tukey's) to compare between groups. A p-value of <0.05 is typically considered statistically significant.

PART 2: Efficacy Testing of PXL065 in a Genetic Mouse Model of X-linked Adrenoleukodystrophy

This section provides a protocol for evaluating the efficacy of PXL065 in the Abcd1 knockout mouse model of X-ALD.

Experimental Workflow for X-ALD Study



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